

HJC0123 stability and storage conditions

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Compound of Interest

Compound Name: HJC0123

Cat. No.: B612188

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HJC0123 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **HJC0123**, a potent STAT3 inhibitor. Additionally, it offers troubleshooting guidance for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **HJC0123** solid powder?

A1: For optimal stability, **HJC0123** as a solid powder should be stored under specific conditions. For short-term storage, a temperature of 0-4°C is recommended for a period of days to weeks.^[1] For long-term storage, extending from months to years, it is advised to store the compound at -20°C in a dry and dark environment.^[1]

Q2: How should I store **HJC0123** once it is dissolved in a solvent?

A2: **HJC0123** is soluble in DMSO.^[1] Stock solutions prepared in a solvent should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[2]

Q3: Is **HJC0123** stable at room temperature?

A3: **HJC0123** is considered stable enough for a few weeks during standard shipping at ambient temperatures.^[1] However, for long-term storage, the recommended conditions should be strictly followed to ensure its integrity and activity.

Q4: What is the primary mechanism of action for **HJC0123**?

A4: **HJC0123** is a novel and potent STAT3 inhibitor.[3][4][5] It functions by downregulating the phosphorylation of STAT3, which in turn inhibits cell cycle progression and promotes apoptosis in cancer cells.[3][4][5]

Q5: In which solvents is **HJC0123** soluble?

A5: **HJC0123** is soluble in DMSO but insoluble in water.[1]

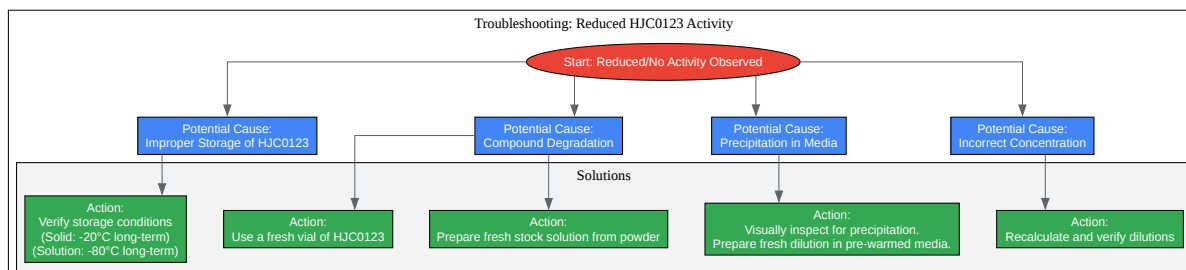
Stability and Storage Conditions Summary

Form	Storage Duration	Temperature	Additional Conditions
Solid Powder	Short-term (days to weeks)	0 - 4°C	Dry and dark[1]
Long-term (months to years)	-20°C	Dry and dark[1]	
In Solvent (e.g., DMSO)	Up to 1 month	-20°C	-
Up to 6 months	-80°C	-	

Troubleshooting Guide

Encountering unexpected results in your experiments? This guide provides potential causes and solutions related to **HJC0123** stability and handling.

Issue 1: Reduced or no activity of **HJC0123** in my in vitro assay.



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Caption: Troubleshooting workflow for reduced **HJC0123** activity.

Issue 2: Inconsistent results between experiments.

This could be due to freeze-thaw cycles of the stock solution.

- Recommendation: Aliquot the **HJC0123** stock solution into single-use volumes to avoid repeated freezing and thawing.

Issue 3: Unexpected off-target effects observed.

While **HJC0123** is a STAT3 inhibitor, improper storage leading to degradation could potentially result in unknown byproducts with different activities.

- Recommendation: Ensure the compound has been stored correctly as per the guidelines. If in doubt, use a fresh vial.

Experimental Protocols

1. Preparation of **HJC0123** Stock Solution

- Objective: To prepare a concentrated stock solution of **HJC0123** in DMSO.
- Materials:
 - **HJC0123** solid powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 - Equilibrate the **HJC0123** vial to room temperature before opening.
 - Weigh the desired amount of **HJC0123** powder in a sterile tube.
 - Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - Vortex thoroughly until the powder is completely dissolved.
 - Aliquot the stock solution into single-use tubes for storage at -80°C.

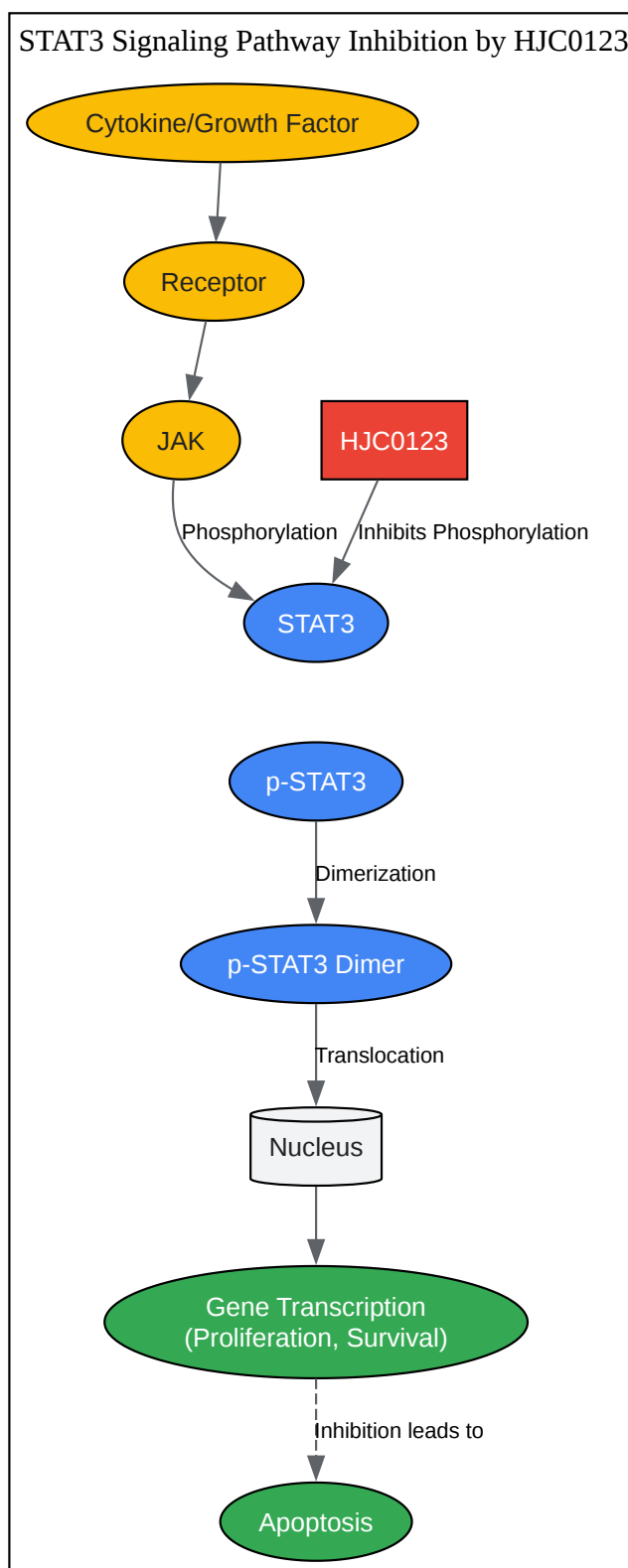
2. Western Blot for Phospho-STAT3 Inhibition

- Objective: To assess the inhibitory effect of **HJC0123** on STAT3 phosphorylation.
- Procedure:
 - Plate cells and allow them to adhere overnight.
 - Treat cells with varying concentrations of **HJC0123** for the desired time.
 - Lyse the cells and quantify protein concentration.
 - Perform SDS-PAGE and transfer proteins to a PVDF membrane.

- Probe the membrane with primary antibodies against phospho-STAT3 (Tyr705) and total STAT3.
- Incubate with the appropriate secondary antibodies.
- Develop the blot and quantify band intensities to determine the extent of inhibition.

HJC0123 Signaling Pathway

HJC0123 exerts its anticancer effects by targeting the STAT3 signaling pathway.



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Caption: **HJC0123** inhibits STAT3 phosphorylation, blocking downstream signaling.

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